

# An In-depth Technical Guide to p-Chlorohydrocinnamic Acid

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## Compound of Interest

Compound Name: 3-(4-Chlorophenyl)propanoic acid

Cat. No.: B181324

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and safety information for p-Chlorohydrocinnamic acid (also known as **3-(4-chlorophenyl)propanoic acid**). The information is intended to support research, development, and manufacturing activities where this compound is utilized as a key chemical intermediate.

## Core Properties of p-Chlorohydrocinnamic Acid

p-Chlorohydrocinnamic acid is a carboxylic acid derivative characterized by a p-chlorinated phenyl group attached to a propanoic acid moiety.<sup>[1]</sup> It is a white to off-white crystalline solid at room temperature and does not occur naturally.<sup>[1]</sup> Its primary application is as a building block and intermediate in the synthesis of more complex molecules, particularly pharmaceutical agents targeting the central nervous system.<sup>[1]</sup>

## Physical and Chemical Data

The following tables summarize the key physical and chemical properties of p-Chlorohydrocinnamic acid.

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	2019-34-3	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>2</sub>	[1][2][3][4]
Molecular Weight	184.62 g/mol	[2][5]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	121-131 °C	[1][6][7]
Boiling Point	306.6 °C @ 760 mmHg	[1]
Density	~1.27 g/cm <sup>3</sup>	[1]
Flash Point	139.2 °C	[1]
Vapor Pressure	0.000333 mmHg @ 25°C	[1]

Table 2: Solubility and Partitioning Properties

Property	Value	Source(s)
pKa	4.61 @ 25°C	[7]
LogP (Octanol/Water)	2.357	[1][2]
Water Solubility	log <sub>10</sub> WS = -2.48 (Calculated)	[2]
Solubility	Soluble in DMSO	[5]

## Spectral Data

Spectral analysis is crucial for identity confirmation and quality control.

- Infrared (IR) Spectrum: Data is available from the NIST/EPA Gas-Phase Infrared Database, which can be used to identify key functional groups.[3]
- Mass Spectrum: Electron ionization (EI) mass spectrometry data is available from NIST, providing fragmentation patterns for structural elucidation.[3]

- Nuclear Magnetic Resonance (NMR) Spectrum: The structure of p-Chlorohydrocinnamic acid has been confirmed by NMR.

## Experimental Protocols

### Synthesis of p-Chlorohydrocinnamic Acid

A common and high-yield method for synthesizing p-Chlorohydrocinnamic acid is through the catalytic hydrogenation of a cinnamate precursor.<sup>[4]</sup>

Objective: To synthesize **3-(4-chlorophenyl)propanoic acid** from benzyl 4-chloro cinnamate.

Materials:

- Benzyl 4-chloro cinnamate (Substrate)
- 5% Palladium on beta zeolite (Pd/beta zeolite) (Catalyst)
- Ethyl acetate (Solvent)
- Hydrogen gas (H<sub>2</sub>)
- Test tube with septum
- Balloon
- Needles
- Membrane filter (0.45 µm)

Procedure:

- Combine 136.4 mg (0.5 mmol) of benzyl 4-chloro cinnamate and 21.2 mg (2 mol% as metallic palladium) of 5% Pd/beta zeolite catalyst in a test tube.
- Add 1 mL of ethyl acetate to suspend the solids.
- Seal the test tube with a septum.

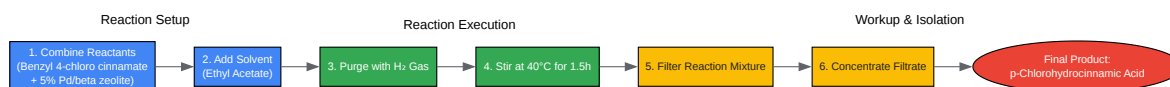
- Insert a needle attached to a balloon filled with hydrogen gas through the septum.
- Insert a second needle to act as a vent.
- Purge the system by gently pulling the gas out through the vent needle. Repeat this process three times to replace the atmosphere inside the test tube with hydrogen.
- Fill the test tube with hydrogen gas from the balloon.
- Maintain the reaction mixture at 40°C with vigorous stirring for 1.5 hours.
- Upon completion, filter the reaction solution through a 0.45 µm membrane filter to remove the catalyst.
- Wash the filter with an additional 15 mL of ethyl acetate.
- Concentrate the combined filtrate to yield the product, **3-(4-chlorophenyl)propanoic acid**.

Expected Outcome: This procedure has a reported raw material conversion of 100% and a product yield of 98% (89.5 mg).<sup>[4]</sup>

## Visualized Workflows and Pathways

### Experimental Workflow: Catalytic Hydrogenation

The following diagram illustrates the key steps in the synthesis of p-Chlorohydrocinnamic acid via catalytic hydrogenation.

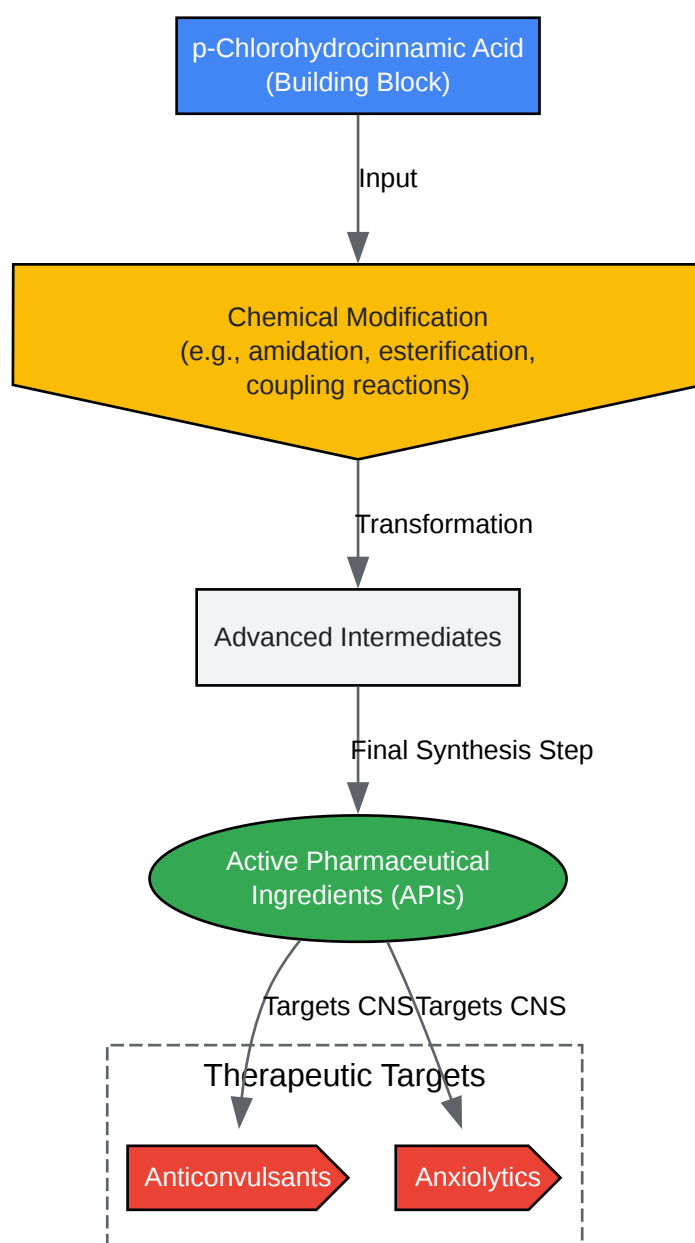


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Caption: Workflow for the synthesis of p-Chlorohydrocinnamic acid.

## Role in Pharmaceutical Synthesis

p-Chlorohydrocinnamic acid is not typically investigated for direct biological activity. Instead, its chemical structure makes it a valuable precursor for creating more complex pharmaceutical molecules, particularly those designed to interact with the central nervous system (CNS).



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Caption: Role as a precursor in pharmaceutical drug development.

## Safety and Handling

p-Chlorohydrocinnamic acid is classified as hazardous. Proper safety protocols must be followed during handling and storage.

Table 3: GHS Hazard Information

Hazard Class	Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[8][9]
Serious Eye Damage	H318	Causes serious eye damage	[8][9]

- Signal Word: Danger[8][9]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection. Use a dust mask (e.g., type N95) in powder form.[8]
- First Aid:
  - Eyes: Immediately rinse with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical help.[8]
  - Ingestion: If swallowed, rinse mouth and get medical help. Do not induce vomiting.[8]
  - Skin: Wash off with plenty of soap and water.[8]
  - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[8]
- Incompatibilities: Avoid contact with strong oxidizing agents.[10]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and hydrogen chloride gas.[10]
- Storage: Store in a cool, dry, and well-ventilated area with the container lid securely closed. Keep sealed in dry, room temperature conditions.[6][7][11]

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